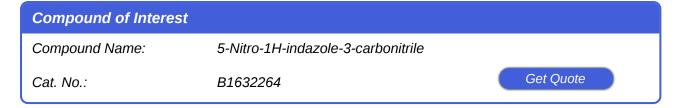


5-Nitro-1H-indazole-3-carbonitrile: A Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the known safety and handling precautions for **5-Nitro-1H-indazole-3-carbonitrile**. It is intended to equip laboratory personnel with the necessary information to handle this compound responsibly, minimizing exposure risks and ensuring a safe research environment. The information herein is compiled from available safety data for structurally related compounds and general principles of chemical safety.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **5-Nitro-1H-indazole-3-carbonitrile** is not readily available, data for the closely related compound, 5-Nitro-1H-indazole, provides a strong basis for preliminary hazard assessment. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for 5-Nitro-1H-indazole, which should be considered as potential hazards for **5-Nitro-1H-indazole-3-carbonitrile** until specific data becomes available.

Table 1: GHS Hazard Classifications for 5-Nitro-1H-indazole[1]



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	3	H335: May cause respiratory irritation

It is crucial to handle **5-Nitro-1H-indazole-3-carbonitrile** as a compound with these potential hazards. One supplier notes that this compound has "high toxicity," further emphasizing the need for caution.

Physical and Chemical Properties

Limited specific data for **5-Nitro-1H-indazole-3-carbonitrile** is available. The following table summarizes known properties.

Table 2: Physical and Chemical Properties of **5-Nitro-1H-indazole-3-carbonitrile**

Property	Value	Source
Molecular Formula	C ₈ H ₄ N ₄ O ₂	[2]
Molecular Weight	188.146 g/mol	[2]
Appearance	Data not available	
Purity	≥95.0%	[2]

Safe Handling and Storage

Adherence to standard laboratory safety protocols is paramount when working with **5-Nitro-1H-indazole-3-carbonitrile**. The following procedures are recommended based on the handling of similarly hazardous chemical compounds.



Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge is necessary.

Engineering Controls

Engineering controls are the most effective means of minimizing exposure.

- Ventilation: All work with 5-Nitro-1H-indazole-3-carbonitrile should be conducted in a properly functioning chemical fume hood.
- Eyewash Stations and Safety Showers: These should be readily accessible in the immediate work area.

Handling Procedures

- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- · Wash hands thoroughly after handling.

Storage



- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Experimental Protocol: Thermal Stability Assessment (Illustrative)

Given the nitro functional group, assessing thermal stability is a critical safety experiment. The following is a generalized protocol for Differential Scanning Calorimetry (DSC), a common technique for this purpose.



Objective: To determine the decomposition temperature and energy release of **5-Nitro-1H-indazole-3-carbonitrile**.

Materials:

- 5-Nitro-1H-indazole-3-carbonitrile
- Differential Scanning Calorimeter (DSC)
- · Hermetically sealed aluminum pans
- Inert gas (e.g., Nitrogen)

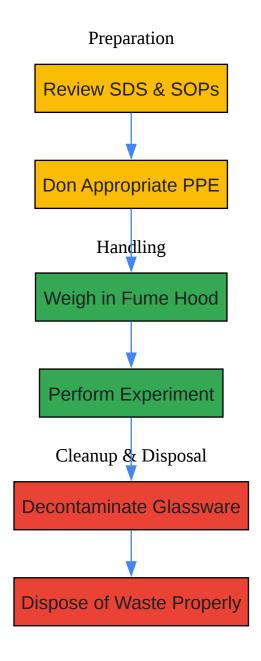
Procedure:

- Accurately weigh 1-3 mg of 5-Nitro-1H-indazole-3-carbonitrile into a hermetically sealed aluminum DSC pan.
- Place the sample pan and a reference pan (empty, sealed pan) into the DSC cell.
- Purge the DSC cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Heat the sample at a controlled rate (e.g., 10 °C/min) over a specified temperature range (e.g., 25 °C to 400 °C).
- Record the heat flow as a function of temperature.
- Analyze the resulting thermogram to identify the onset temperature of any exothermic decomposition and to calculate the energy released.

Visualizing Safety Workflows and Hazard Relationships

The following diagrams, generated using Graphviz, illustrate key safety concepts for handling **5-Nitro-1H-indazole-3-carbonitrile**.

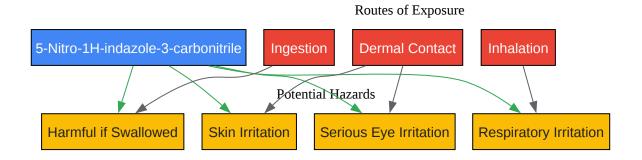




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Caption: Safe handling workflow for **5-Nitro-1H-indazole-3-carbonitrile**.





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Caption: Relationship between hazards and exposure routes.

Conclusion

While specific toxicological data for **5-Nitro-1H-indazole-3-carbonitrile** is limited, a conservative approach to handling based on the known hazards of structurally similar compounds is essential for ensuring laboratory safety. Researchers, scientists, and drug development professionals must utilize appropriate personal protective equipment, adhere to strict engineering controls, and follow established safe handling procedures. In the absence of comprehensive data, treating this compound with a high degree of caution is the most responsible course of action.

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